Technical Guide: Terbutaline-d9 Certificate of Analysis and Purity Assessment

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Compound of Interest		
Compound Name:	*Terbutaline-d9*	
Cat. No.:	*B563079*	*Get Quote*

Audience: Researchers, Scientists, and Drug Development Professionals

Core Content: This document provides a detailed overview of the analytical data and methodologies associated with the quality control of **Terbutaline-d9**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies. It includes a representative Certificate of Analysis, in-depth experimental protocols for purity and identity verification, and a visualization of its pharmacological mechanism.

Introduction

Terbutaline-d9 is the deuterium-labeled version of Terbutaline, a selective β2-adrenergic receptor agonist used as a bronchodilator.[1][2] In analytical chemistry, particularly in quantitative mass spectrometry-based assays, **Terbutaline-d9** serves as an ideal internal standard for the determination of Terbutaline in biological matrices.[3] Its utility stems from its chemical and physical properties being nearly identical to the unlabeled analyte, while its increased mass allows for clear differentiation in a mass spectrometer. This guide outlines the critical quality attributes and analytical procedures for a typical batch of **Terbutaline-d9** reference material.

Certificate of Analysis (Representative)

The Certificate of Analysis (CoA) is a formal document that confirms a product meets its predetermined specifications. Below is a summary of typical data found on a CoA for **Terbutaline-d9**.

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Table 1: General Properties of **Terbutaline-d9**

Property	Specification
Chemical Name	5-[2-(tert-butylamino-d9)-1-hydroxyethyl]benzene-1,3-diol
Alternate Names	2-tert-Butylamino-d9-1-(3,5-dihydroxyphenyl)ethanol
CAS Number	1189658-09-0
Molecular Formula	$C_{12}H_{10}D_9NO_3$
Molecular Weight	234.34 g/mol
Appearance	White to Off-White Solid
Storage Temperature	-20°C

Table 2: Analytical Data for **Terbutaline-d9**

Analysis	Method	Specification	Result
Purity (Chromatographic)	HPLC-UV	≥98.0%	99.5%
Isotopic Purity (d9)	LC-MS/MS	≥99 atom % D	99.6 atom % D
Identity Confirmation	^{1}H-NMR, Mass Spectrometry	Conforms to Structure	Conforms
Residual Solvents	GC-MS	Meets USP <467> limits	Conforms
Loss on Drying	TGA	≤1.0%	0.2%

Experimental Protocols

Accurate determination of purity and identity is paramount for a reference standard. The following sections detail the methodologies used to generate the data presented in the CoA.

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Chromatographic Purity by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate **Terbutaline-d9** from its non-deuterated counterpart, synthetic precursors, and potential degradation products.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., Hypersil 100 C18, 150 x 4.6 mm, 5 µm).[4]
- Mobile Phase: A gradient elution using a buffer and an organic modifier.
  - Buffer (A): 0.05 M Ammonium acetate with pH adjusted to 4.0 using glacial acetic acid.[5]
  - Organic (B): Methanol.[5]
- Gradient Program:
  - 0-5 min: 2% B
  - 5-25 min: Ramp to 80% B
  - 25-30 min: Hold at 80% B
  - 30-31 min: Ramp to 2% B
  - 31-40 min: Hold at 2% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 270 nm.[4][5]
- Injection Volume: 10 µL
- Quantification: Purity is calculated based on the area percent of the main peak relative to the total area of all observed peaks.

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Isotopic Purity and Identity by Mass Spectrometry (LC-MS/MS)

This technique confirms the molecular weight of the deuterated compound and determines the extent of deuterium incorporation.

- Instrumentation: Liquid chromatography system coupled to a tandem mass spectrometer (e.g., LC-ESI-QTOF).[1]
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Scan Mode: Full scan to confirm the parent ion mass and product ion scan to confirm fragmentation patterns.
- Parent Ion (m/z): $[M+H]^+$ = 235.2
- Key Fragment Ions (m/z): Analysis of the fragmentation pattern helps confirm the structure and location of the deuterium labels.
- Isotopic Purity Calculation: The isotopic distribution is analyzed to determine the percentage of the d9 isotopologue relative to other isotopologues (d0 to d8).

Visualization of Workflows and Pathways

Experimental Workflow for Purity Analysis

The following diagram illustrates the logical flow of experiments performed to certify a batch of **Terbutaline-d9**.

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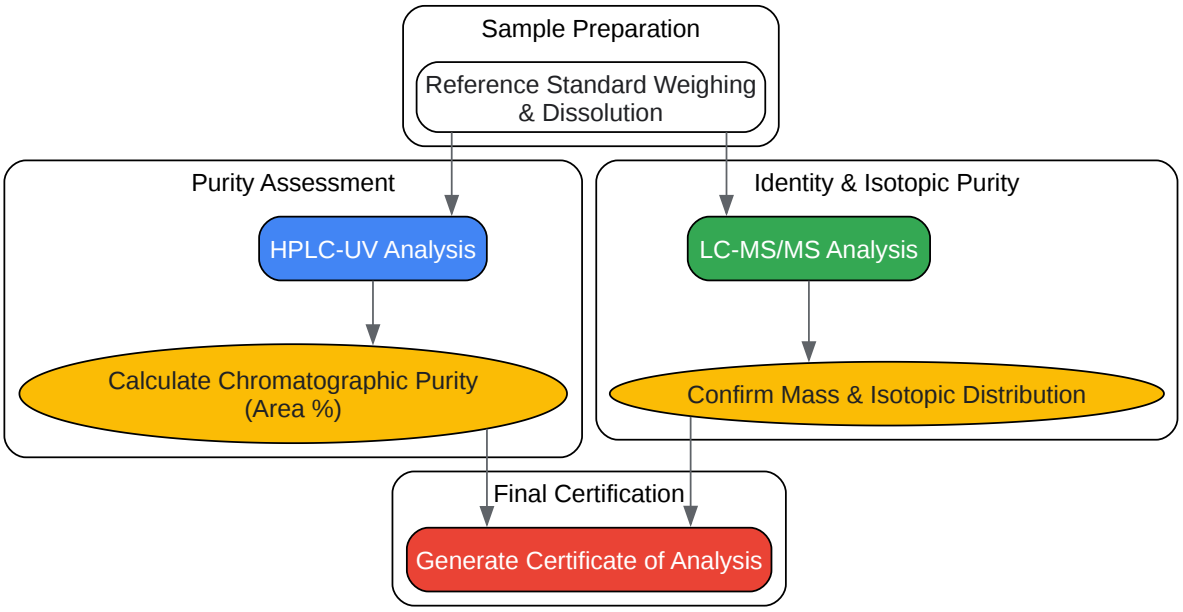

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Workflow for **Terbutaline-d9** analysis.

Signaling Pathway of Terbutaline

Terbutaline exerts its therapeutic effect by acting as a selective agonist for β2-adrenergic receptors. The diagram below outlines the intracellular signaling cascade initiated upon receptor binding.[6][7]

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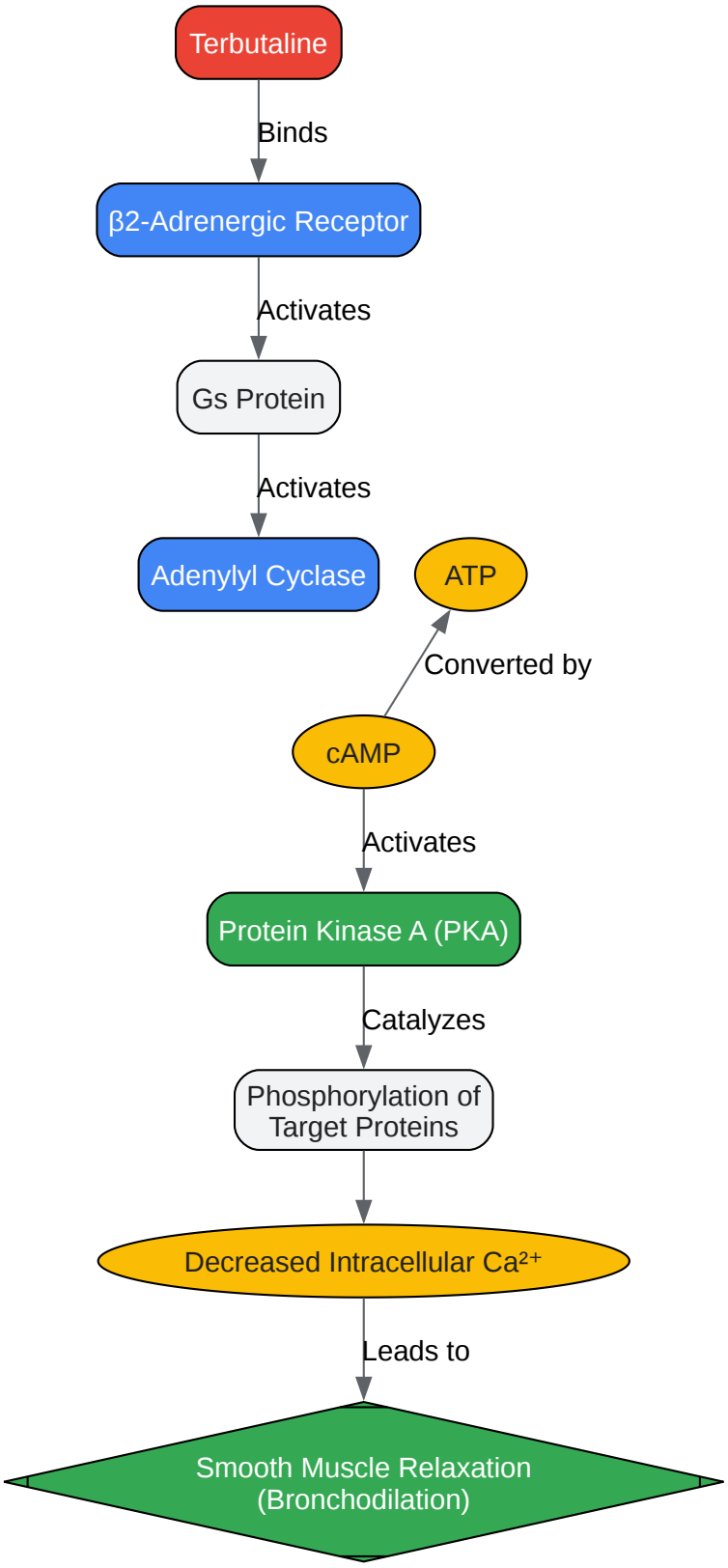

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Terbutaline's β2-adrenergic signaling pathway.

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Conclusion

The quality and purity of **Terbutaline-d9** are critical for its function as an internal standard in regulated bioanalysis. A comprehensive Certificate of Analysis, supported by robust and validated analytical methods such as HPLC and LC-MS/MS, ensures the material's identity, strength, and purity. The methodologies and data presented in this guide serve as a foundational reference for researchers and drug development professionals, enabling accurate and reproducible quantification in their studies.

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References

- 1. Terbutaline | C12H19NO3 | CID 5403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Determination of terbutaline sulfate and its degradation products in pharmaceutical formulations using LC - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CN110057932B - Method for analyzing terbutaline sulfate related substances by high performance liquid chromatography - Google Patents [patents.google.com]
- 6. What is the mechanism of Terbutaline Sulfate? [synapse.patsnap.com]
- 7. droracle.ai [droracle.ai]

- To cite this document: BenchChem. [Technical Guide: Terbutaline-d9 Certificate of Analysis and Purity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563079#terbutaline-d9-certificate-of-analysis-and-purity-information]

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